

Technical Guide: Physicochemical Properties of (S)-2-amino-1-(4-nitrophenyl)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-2-amino-1-(4-nitrophenyl)ethanol

Cat. No.: B154692

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physical properties of **(S)-2-amino-1-(4-nitrophenyl)ethanol**, a chiral organic compound of interest in pharmaceutical research and development.

Core Physicochemical Data

The physical state and melting point are fundamental parameters for the identification, purification, and formulation of active pharmaceutical ingredients.

Data Presentation

Property	Value	Source
Physical State	Solid (at STP)	Inferred from melting point
Melting Point	132 - 133 °C	[1]
Molecular Formula	C8H10N2O3	[1]
Molecular Weight	182.179 g/mol	[1]

Experimental Protocol: Melting Point Determination

The following is a generalized protocol for determining the melting point of a solid organic compound, such as **(S)-2-amino-1-(4-nitrophenyl)ethanol**, using a standard melting point apparatus.

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Materials:

- **(S)-2-amino-1-(4-nitrophenyl)ethanol** sample
- Capillary tubes
- Melting point apparatus
- Spatula
- Mortar and pestle (if sample is not a fine powder)

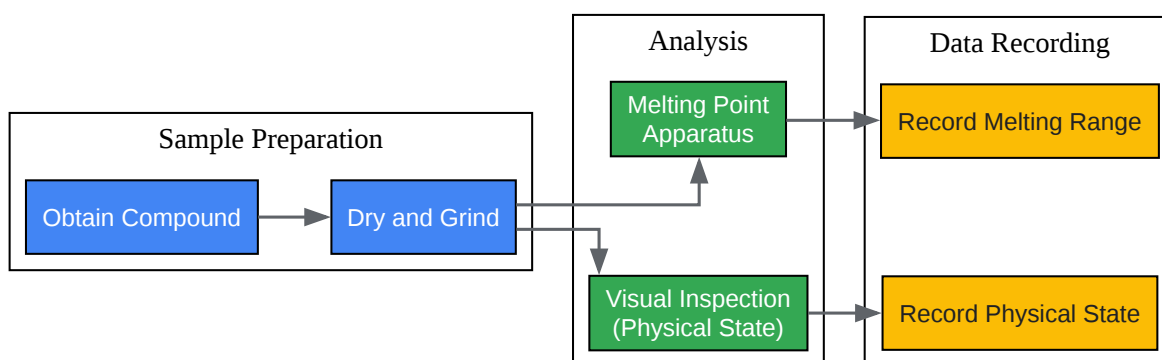
Procedure:

- Sample Preparation:
 - Ensure the **(S)-2-amino-1-(4-nitrophenyl)ethanol** sample is completely dry and in the form of a fine powder. If necessary, gently grind the sample using a mortar and pestle.
 - Pack a capillary tube with the powdered sample to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Apparatus Setup:
 - Place the packed capillary tube into the sample holder of the melting point apparatus.
 - Set the starting temperature of the apparatus to approximately 10-15 °C below the expected melting point (e.g., set to 115 °C for an expected melting point of 132 °C).
 - Set a slow heating rate, typically 1-2 °C per minute, to ensure accurate determination.

- Melting Point Observation:
 - Observe the sample through the magnifying lens of the apparatus.
 - Record the temperature at which the first drop of liquid appears (the lower end of the melting range).
 - Continue to observe and record the temperature at which the entire sample has melted into a clear liquid (the upper end of the melting range).
- Data Recording:
 - The melting point is reported as a range from the temperature of initial melting to the temperature of complete melting. For **(S)-2-amino-1-(4-nitrophenyl)ethanol**, this is expected to be in the range of 132 - 133 °C.^[1]

Workflow Visualization

The following diagram illustrates the general workflow for the physicochemical characterization of a chemical compound.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (S)-2-amino-1-(4-nitrophenyl)ethanol | lookchem [lookchem.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of (S)-2-amino-1-(4-nitrophenyl)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154692#s-2-amino-1-4-nitrophenyl-ethanol-melting-point-and-physical-state]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com